

Proper Disposal of Ret-IN-25 (all-trans-Retinoic Acid)

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Compound of Interest

Compound Name: Ret-IN-25

Cat. No.: B12383696

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Essential Safety and Logistical Information for Laboratory Professionals

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides detailed procedural guidance for the safe disposal of **Ret-IN-25**, which is identified as all-trans-Retinoic Acid (also known as tretinoin), a compound widely used in biological research. Adherence to these protocols is crucial for minimizing environmental impact and protecting personnel from potential hazards.

Hazard Identification and Safety Precautions

All-trans-Retinoic Acid (CAS No. 302-79-4) is a light-sensitive and air-sensitive solid.^[1] It is classified as a hazardous substance and presents several risks:

- **Health Hazards:** Causes skin, eye, and respiratory tract irritation.^{[2][3][4]} It is also suspected of causing harm to the unborn child.^{[4][5][6]} Ingestion may lead to gastrointestinal irritation.^[2]
- **Environmental Hazards:** Very toxic to aquatic life with long-lasting effects.^{[5][6][7]}

Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times when handling this compound.^{[3][8]} All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.^[3]

Quantitative Data for Disposal Considerations

The following table summarizes the key identifiers and hazard classifications for all-trans-Retinoic Acid, which are essential for proper waste documentation and disposal.

Parameter	Value	Source(s)
Chemical Name	all-trans-Retinoic Acid	[2] [5] [7]
Synonyms	Tretinoin, Vitamin A Acid, ATRA	[7]
CAS Number	302-79-4	[5]
Molecular Formula	C20H28O2	[2]
GHS Hazard Pictograms	Health Hazard, Irritant, Environment	[5] [6]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H360: May damage fertility or the unborn child.H410: Very toxic to aquatic life with long lasting effects.	[4] [5] [6]
UN Number (for transport)	3077	[7]

Detailed Disposal Protocol

The disposal of **Ret-IN-25** (all-trans-Retinoic Acid) must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash. [\[9\]](#)

Step-by-Step Disposal Procedure:

- Waste Collection:

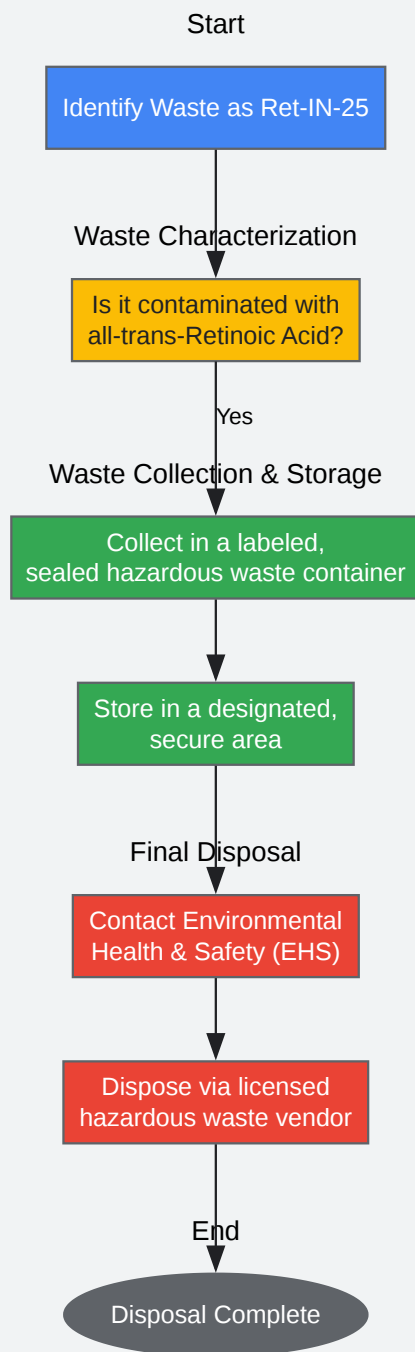
- Collect all waste materials containing **Ret-IN-25**, including unused product, contaminated labware (e.g., pipette tips, tubes), and contaminated PPE, in a designated and clearly labeled hazardous waste container.
- The container must be made of a compatible material, be in good condition, and have a secure, tight-fitting lid.[\[2\]](#)
- Labeling:
 - Label the waste container with the words "Hazardous Waste," the full chemical name "all-trans-Retinoic Acid," the CAS number "302-79-4," and the appropriate hazard pictograms (Health Hazard, Irritant, Environment).
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
 - The storage area should be cool and protected from light.[\[2\]](#)
- Spill Management:
 - In the event of a spill, immediately alert personnel in the area.
 - For small spills, carefully sweep up the solid material, taking care not to generate dust.[\[2\]](#)
[\[9\]](#) Place the collected material into the designated hazardous waste container.
 - For larger spills, or if you are not comfortable with the cleanup, contact your institution's Environmental Health and Safety (EHS) department.
 - After cleanup, decontaminate the area with an appropriate solvent and wash thoroughly.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste container through your institution's EHS department or a licensed hazardous waste disposal contractor.

- All waste disposal must be conducted in accordance with local, state, and federal regulations.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Disposal Process Flowchart

The following diagram illustrates the decision-making process for the proper disposal of **Ret-IN-25**.

Ret-IN-25 (all-trans-Retinoic Acid) Disposal Workflow



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Caption: Disposal workflow for **Ret-IN-25**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **Ret-IN-25**, thereby fostering a secure and environmentally responsible research environment.

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